

2-(BenzylOxy)phenol proper disposal procedures

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Compound of Interest

Compound Name: 2-(BenzylOxy)phenol

Cat. No.: B123662

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Proper disposal of **2-(BenzylOxy)phenol** is critical to ensure laboratory safety and environmental protection. As a substance causing skin, eye, and respiratory irritation, it must be managed as hazardous waste in accordance with institutional and regulatory guidelines.[1][2] This guide provides detailed procedures for the safe handling and disposal of **2-(BenzylOxy)phenol**.

Immediate Safety and Handling Precautions

Before handling **2-(BenzylOxy)phenol**, ensure that you are in a well-ventilated area and wearing appropriate Personal Protective Equipment (PPE), including gloves, eye shields, and a lab coat.[1][3] An emergency eyewash and safety shower should be readily accessible.[3]

Step-by-Step Disposal Procedure

The disposal of **2-(BenzylOxy)phenol** must follow hazardous waste protocols. It should never be disposed of down the drain or in regular trash.[4][5]

- Waste Collection:
 - Designate a specific, compatible container for **2-(BenzylOxy)phenol** waste. Plastic bottles are often preferred for hazardous waste when compatibility is not an issue.[4] The container must be in good condition, with no leaks or rust, and have a secure, tight-fitting lid.[6]

- If creating a waste solution, do not mix **2-(BenzylOxy)phenol** with incompatible materials such as strong oxidizing agents or strong bases.[3][7]
- Labeling:
 - As soon as the container is first used for waste, label it clearly with a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) department.[4][8]
 - The label must include the words "Hazardous Waste".[4][6]
 - Clearly write the full chemical name, "**2-(BenzylOxy)phenol**," and list any other components of a mixture with their respective quantities or percentages.[4] Abbreviations or chemical formulas are not permitted.[4]
 - Include the date of waste generation, the laboratory or room number, and the Principal Investigator's name and contact information.[4]
 - Mark the appropriate hazard pictograms on the label. For **2-(BenzylOxy)phenol**, this includes the exclamation mark for skin/eye irritation and as a single-target-organ-toxicity (STOT SE) substance.[2][4]
- Storage:
 - Keep the hazardous waste container closed at all times, except when adding waste.[6][9]
 - Store the container in a designated, secure secondary containment area that is cool, dry, and well-ventilated.[3][7]
 - Segregate the waste container from incompatible materials.[6]
- Arranging for Disposal:
 - Once the container is full, or if the chemical is no longer needed, contact your institution's EHS or hazardous waste program to schedule a pickup.[4][8]
 - Do not transport hazardous waste yourself.[8] Disposal should be handled by a licensed disposal company or trained EHS personnel.[10]

Disposal of Contaminated Materials

- Contaminated Labware: Glassware and other lab materials contaminated with **2-(BenzylOxy)phenol** must be treated as hazardous waste.[\[6\]](#) Package these items in an appropriate, labeled container for disposal.
- Empty Containers: An empty container that held **2-(BenzylOxy)phenol** must be triple-rinsed with a suitable solvent capable of removing the chemical residue.[\[6\]](#)[\[8\]](#) This rinsate is considered hazardous waste and must be collected in your designated **2-(BenzylOxy)phenol** waste container.[\[6\]](#)[\[8\]](#) After triple-rinsing and allowing it to air dry, deface the original label, and the container may then be disposed of in the regular trash.[\[6\]](#)[\[8\]](#)

Spill Management

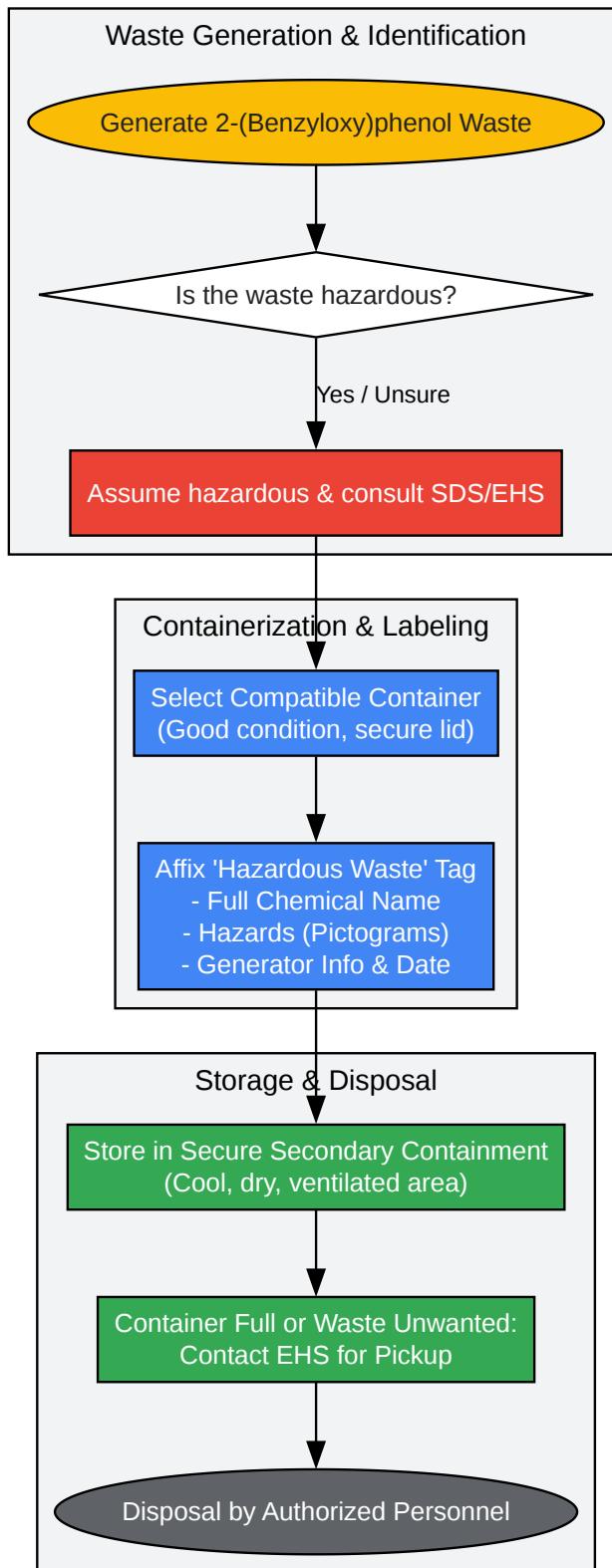
In the event of a small spill (less than 50 mL), absorb the material with vermiculite, paper towels, or another absorbent material while wearing appropriate PPE.[\[3\]](#) Place the cleanup materials into a sealed, labeled container to be disposed of as hazardous waste.[\[3\]](#) For larger spills, evacuate the area, provide ventilation, and contact your institution's EHS spill response team immediately.[\[3\]](#)[\[11\]](#)

Hazard Summary for 2-(BenzylOxy)phenol

Hazard Classification	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation.	[1] [2]
Eye Irritation	H319	Causes serious eye irritation.	[1] [2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.	[1] [2]
Storage Class	10	Combustible liquids.	[2]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-(BenzylOxy)phenol** waste.



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Caption: Workflow for the proper disposal of **2-(Benzylxy)phenol**.

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